

Foundational Research on the Biological Activity of ML132: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ML132

Cat. No.: B15581859

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML132 (also known as NCGC-00183434 and CID-4462093) is a potent and highly selective, non-peptidic small molecule inhibitor of caspase-1.^{[1][2]} Caspase-1, a cysteine protease, plays a critical role in the inflammatory response. It is responsible for the proteolytic maturation of the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and interleukin-18 (IL-18).^{[2][3]} The activation of these cytokines is a key event in the assembly of the inflammasome, a multi-protein complex that responds to pathogenic and endogenous danger signals.^{[3][4]} Given its central role in inflammation, inhibition of caspase-1 is a promising therapeutic strategy for a range of inflammatory diseases, as well as for certain cancers.^{[1][2]} This technical guide provides a comprehensive overview of the foundational biological activity of **ML132**, including its mechanism of action, quantitative potency, relevant signaling pathways, and detailed experimental protocols.

Quantitative Data Presentation

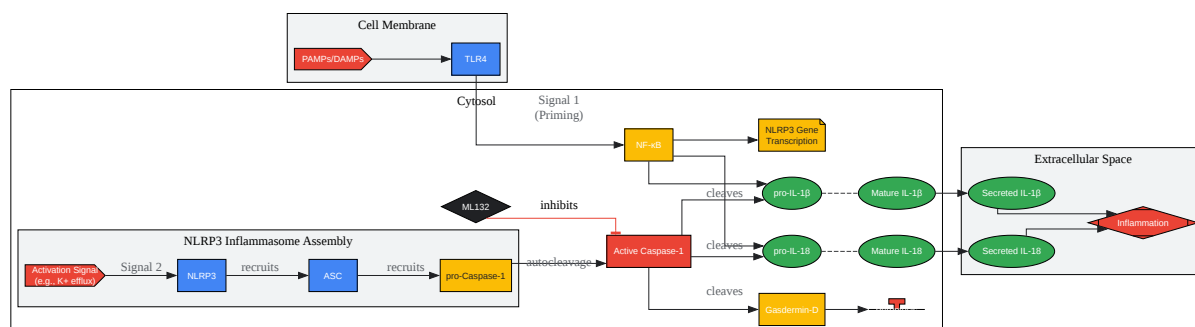
The inhibitory activity of **ML132** against caspase-1 has been determined through biochemical assays. The half-maximal inhibitory concentration (IC₅₀) is a key metric of its potency.

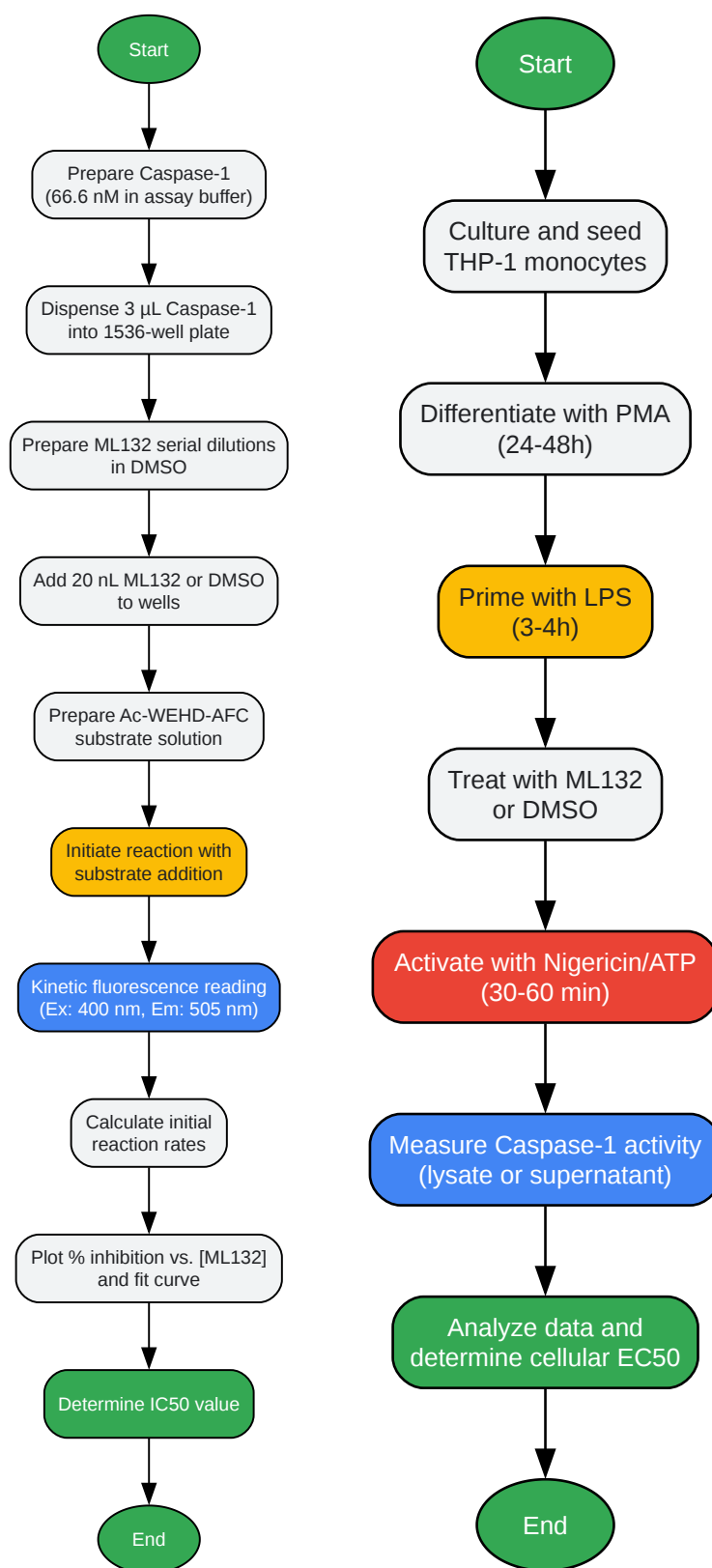
Target	IC50	Assay Type	Source
Caspase-1	0.023 nM (23 pM)	Biochemical (profluorescent substrate Ac-WEHD- AFC)	[2]
Caspase-1	0.316 nM	Not Specified	[2]
Caspase-1	34.9 nM	Not Specified	[1]
Caspase-3	> 1 μ M	Biochemical	[1]
Caspase-7	> 1 μ M	Biochemical	[1]
Caspase-8	> 1 μ M	Biochemical	[1]
Caspase-9	> 1 μ M	Biochemical	[1]

Note on IC50 Values: The most potent IC50 value of 0.023 nM is reported from a detailed probe report from the NIH Molecular Libraries Program and is considered a highly reliable value.[\[2\]](#) The other reported values may be from different assay conditions or preliminary screens.

Signaling Pathway

ML132 exerts its biological effect by inhibiting caspase-1, a key enzyme in the NLRP3 inflammasome pathway. The following diagram illustrates the canonical activation of this pathway and the point of inhibition by **ML132**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. A small molecule inhibitor of Caspase 1 - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. Inhibition of Caspase-1 Ameliorates Ischemia-Associated Blood-Brain Barrier Dysfunction and Integrity by Suppressing Pyroptosis Activation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. The NLRP3 Inflammasome: An Overview of Mechanisms of Activation and Regulation \[mdpi.com\]](#)
- To cite this document: BenchChem. [Foundational Research on the Biological Activity of ML132: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581859/docs#foundational-research-on-the-biological-activity-of-ml132-a-technical-guide\]](https://www.benchchem.com/product/b15581859/docs#foundational-research-on-the-biological-activity-of-ml132-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)